

2-(chloromethyl)butanal molecular weight and formula

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Compound of Interest

Compound Name: 2-(chloromethyl)Butanal

Cat. No.: B15356479

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Technical Guide: 2-(chloromethyl)butanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the fundamental molecular properties of **2-(chloromethyl)butanal**. The information presented here is based on publicly available data.

Core Molecular Data

The foundational physicochemical properties of **2-(chloromethyl)butanal** are summarized below. This data is essential for any experimental design or computational modeling involving this compound.

Property	Value	Source
Molecular Formula	C5H9ClO	PubChem[1]
Molecular Weight	120.58 g/mol	PubChem[1]
IUPAC Name	2-(chloromethyl)butanal	PubChem[1]
InChI	InChI=1S/C5H9ClO/c1-2-5(3-6)4-7/h4-5H,2-3H2,1H3	PubChem[1]
InChIKey	DWNFIQZNEIGHEO-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	CCC(CCl)C=O	PubChem[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or application of **2-(chloromethyl)butanal** are not readily available in the public domain based on the conducted search. Researchers interested in working with this compound may need to develop their own methodologies based on standard organic chemistry principles for analogous chlorinated aldehydes.

Signaling Pathways and Biological Activity

Information regarding the interaction of **2-(chloromethyl)butanal** with biological signaling pathways has not been identified in the performed search of publicly accessible scientific literature. Its structural alerts, particularly the presence of a reactive chloromethyl group and an aldehyde, suggest potential for covalent modification of biological macromolecules, but specific pathways have not been elucidated.

Logical Relationship of Molecular Descriptors

The following diagram illustrates the hierarchical relationship between the common name of the compound and its fundamental molecular descriptors.

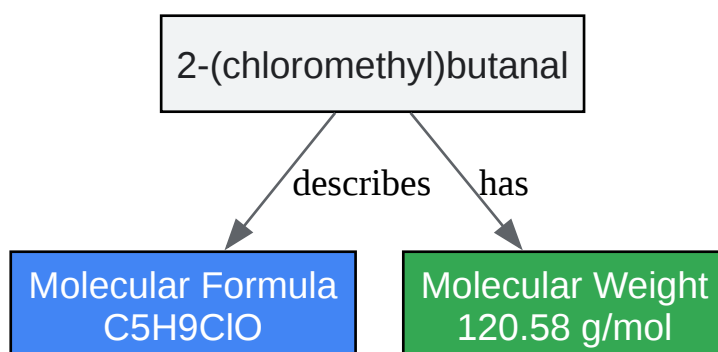


Figure 1. Molecular Identity of 2-(chloromethyl)butanal

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Figure 1. Molecular Identity of **2-(chloromethyl)butanal**

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References

- 1. 2-(Chloromethyl)butanal | C₅H₉ClO | CID 18942083 - PubChem [pubchem.ncbi.nlm.nih.gov]
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